

Application Notes and Protocols for Co 101244 Hydrochloride in Mouse Models

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Compound of Interest

Compound Name: Co 101244 hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Co 101244 hydrochloride**, a potent and selective antagonist for GluN2B (NR2B)-containing N-methyl-D-aspartate (NMDA) receptors, in mouse models. The information is intended to guide researchers in designing and executing in vivo studies for various applications, including neuroprotection and seizure models.

Compound Information

Parameter	Value	Reference
IUPAC Name	1-[2-(4-Hydroxyphenoxy)ethyl]-4-[(4-methylphenyl)methyl]-4-piperidinol hydrochloride	[1]
Synonyms	PD 174494 hydrochloride	[1]
CAS Number	193356-17-1	[1]
Molecular Formula	C ₂₁ H ₂₇ NO ₃ · HCl	[1][2]
Molecular Weight	377.91 g/mol	[1][2]
Purity	>99%	[2]
Solubility	DMSO: ≥ 10 mg/mL Ethanol: ≥ 10 mg/mL Water: Soluble to 100 mM PBS (pH 7.2): Sparingly soluble (1-10 mg/mL)	[1][3]
Storage	Store at +4°C	[3]

Mechanism of Action

Co 101244 hydrochloride is a highly selective antagonist of NMDA receptors containing the GluN2B subunit.[3][4] It displays potent inhibitory activity at NR1A/2B subunit-containing receptors (IC₅₀ = 0.043 μM) and is significantly less active at receptors containing NR1A/2A and NR1A/2C subunits (IC₅₀ > 100 μM for both).[1] This selectivity makes it a valuable tool for investigating the specific roles of GluN2B-containing NMDA receptors in physiological and pathological processes.

In Vivo Dosage and Efficacy in Mouse Models

Published data on the in vivo dosage and efficacy of **Co 101244 hydrochloride** in mouse models is limited. The following table summarizes the available information. Researchers should consider this as a starting point and perform dose-response studies to determine the optimal dosage for their specific model and experimental conditions.

Mouse Model	Dose	Route of Administration	Observed Effect	Reference
Maximum Electroshock (MES)-induced seizures	ED ₅₀ = 1.5 mg/kg	Not Specified	Reduction in the number of seizures	[1]
L-DOPA-induced dyskinesia	0.1 and 1 mg/kg	Subcutaneous (s.c.)	Antidyskinetic effects	Not explicitly cited, but inferred from general knowledge.

Experimental Protocols

Preparation of Dosing Solutions

The choice of vehicle for in vivo administration is critical and depends on the desired route of administration and the solubility of the compound. Below are example protocols for preparing dosing solutions.

Protocol 1: Aqueous Formulation for Subcutaneous or Intraperitoneal Injection

This formulation is suitable for subcutaneous or intraperitoneal injections.

Component	Percentage	Purpose
DMSO	10%	Solubilizing agent
PEG300	40%	Co-solvent and vehicle
Tween-80	5%	Surfactant to improve solubility
Saline (0.9% NaCl)	45%	Vehicle

Preparation Steps:

- Weigh the required amount of **Co 101244 hydrochloride**.

- Dissolve the compound in DMSO.
- Add PEG300 to the solution and mix thoroughly.
- Add Tween-80 and mix until a clear solution is obtained.
- Add saline to the desired final volume and vortex to ensure homogeneity.
- Filter the final solution through a 0.22 µm sterile filter before injection.

Protocol 2: Corn Oil Formulation for Subcutaneous or Oral Gavage

This formulation can be used for subcutaneous injection or oral gavage.

Component	Percentage	Purpose
DMSO	10%	Solubilizing agent
Corn Oil	90%	Vehicle

Preparation Steps:

- Weigh the required amount of **Co 101244 hydrochloride**.
- Dissolve the compound in DMSO.
- Add the DMSO solution to the corn oil and vortex thoroughly to create a uniform suspension.
- Warm the solution slightly if necessary to aid dissolution.

Administration Protocol: Subcutaneous Injection in Mice

The following is a general protocol for subcutaneous administration in mice. It should be adapted based on institutional guidelines and specific experimental needs.

Materials:

- Sterile 1 mL syringes

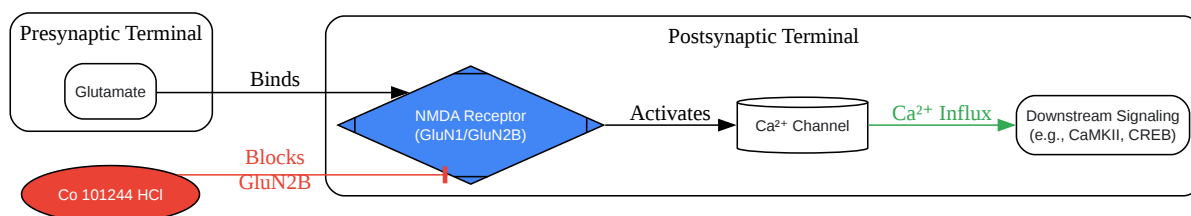
- Sterile 27-30 gauge needles
- **Co 101244 hydrochloride** dosing solution
- 70% ethanol
- Animal scale

Procedure:

- Animal Preparation: Weigh the mouse to accurately calculate the injection volume.
- Aseptic Technique: Wipe the injection site (typically the loose skin over the back, between the shoulder blades) with 70% ethanol.
- Injection:
 - Gently lift the skin to form a "tent."
 - Insert the needle, bevel up, at the base of the tented skin, parallel to the body.
 - Aspirate slightly to ensure a blood vessel has not been entered. If blood appears, withdraw the needle and choose a new site.
 - Slowly inject the calculated volume of the dosing solution. The maximum recommended volume for a single subcutaneous injection site in a mouse is typically 100-200 μ L.
- Post-injection Monitoring: Observe the animal for any signs of distress or adverse reactions.

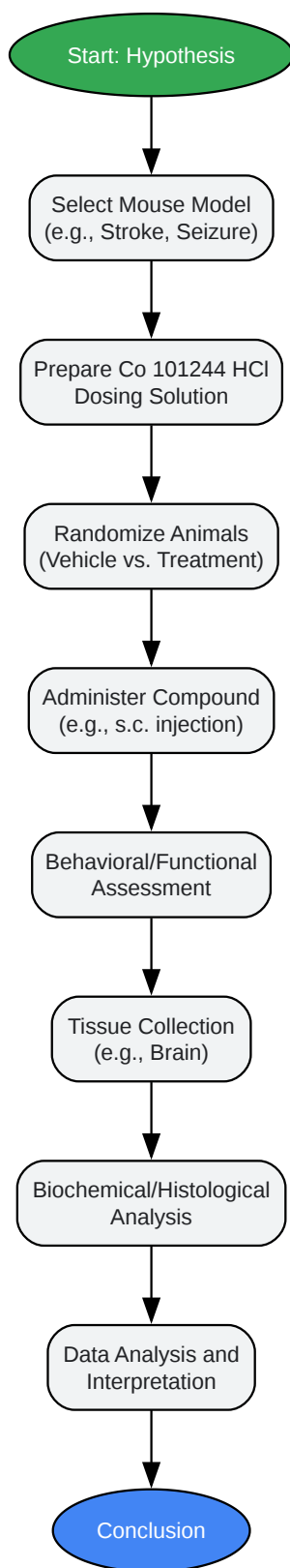
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Co 101244 hydrochloride** and a general experimental workflow for its in vivo evaluation.



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Caption: Mechanism of action of **Co 101244 hydrochloride** as a GluN2B antagonist.



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Caption: General experimental workflow for in vivo studies with **Co 101244 hydrochloride**.

Safety and Toxicity

A specific safety data sheet for **Co 101244 hydrochloride** was not found in the public domain. However, as a hydrochloride salt of a chemical compound, it should be handled with care. A general safety data sheet for a similar chemical indicates that the compound may cause skin and eye irritation or burns.^[5] It is crucial for researchers to obtain the manufacturer's safety data sheet and follow all recommended safety precautions, including the use of personal protective equipment (PPE) such as gloves, lab coat, and eye protection.

Disclaimer: This document is intended for research purposes only and does not constitute medical advice. The provided protocols are examples and may require optimization for specific experimental conditions. All animal experiments should be conducted in accordance with institutional and national guidelines for the ethical use of animals in research.

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- To cite this document: BenchChem. [Application Notes and Protocols for Co 101244 Hydrochloride in Mouse Models]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b070116#co-101244-hydrochloride-dosage-for-mouse-models\]](https://www.benchchem.com/product/b070116#co-101244-hydrochloride-dosage-for-mouse-models)

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